

Application Notes and Protocols for DS-1001b

Dissolution in In Vitro Experiments

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Compound of Interest

Compound Name: DS-1001b

Cat. No.: B607204

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Introduction

DS-1001b is a potent and selective, orally bioavailable inhibitor of mutant isocitrate dehydrogenase 1 (IDH1).[1][2] Mutations in IDH1 are frequently observed in several cancers, including glioma, acute myeloid leukemia (AML), and chondrosarcoma.[3] The mutant IDH1 enzyme exhibits neomorphic activity, converting α -ketoglutarate to the oncometabolite 2-hydroxyglutarate (2-HG).[1][4] Elevated levels of 2-HG are implicated in epigenetic dysregulation and tumorigenesis.[5][6] **DS-1001b** specifically targets the mutant IDH1 enzyme, leading to a reduction in 2-HG levels and subsequent anti-tumor effects.[1][5][7] This document provides detailed protocols for the dissolution of **DS-1001b** for use in in vitro experiments, ensuring optimal performance and reproducibility.

Data Presentation: DS-1001b Solubility

The following table summarizes the reported solubility of **DS-1001b** in various solvents. It is crucial to use fresh, anhydrous solvents to achieve the best results, as moisture can affect the solubility of the compound.[8]

Solvent	Solubility	Source
DMSO	14 mg/mL (22.99 mM)	Selleck Chemicals[8]
1 mg/mL	Cayman Chemical[7]	
DMF	1 mg/mL	Cayman Chemical[7]
Ethanol	1 mg/mL	Cayman Chemical[7]
Water	Insoluble	Selleck Chemicals[8]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **DS-1001b** in Dimethyl Sulfoxide (DMSO), a common solvent for in vitro studies.

Materials:

- **DS-1001b** powder (Molecular Weight: 608.92 g/mol) [8]
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass of **DS-1001b**:
 - For 1 mL of a 10 mM stock solution, the required mass is:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 608.92 \text{ g/mol} * 1000 \text{ mg/g} * 1 \text{ mL} = 6.0892 \text{ mg}$
- Weighing **DS-1001b**:

- Carefully weigh out approximately 6.1 mg of **DS-1001b** powder and place it in a sterile microcentrifuge tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **DS-1001b** powder.
 - Vortex the tube thoroughly for several minutes until the powder is completely dissolved. A clear solution should be obtained. Gentle warming in a water bath (37°C) may assist in dissolution, but avoid excessive heat.
- Storage:
 - Once dissolved, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the stock solution at -20°C or -80°C for long-term stability. MedchemExpress suggests that the stock solution is stable for up to 1 year at -20°C and 2 years at -80°C.[\[2\]](#)

Preparation of Working Solutions for Cell-Based Assays

This protocol details the dilution of the 10 mM DMSO stock solution to prepare working solutions for treating cells in culture.

Materials:

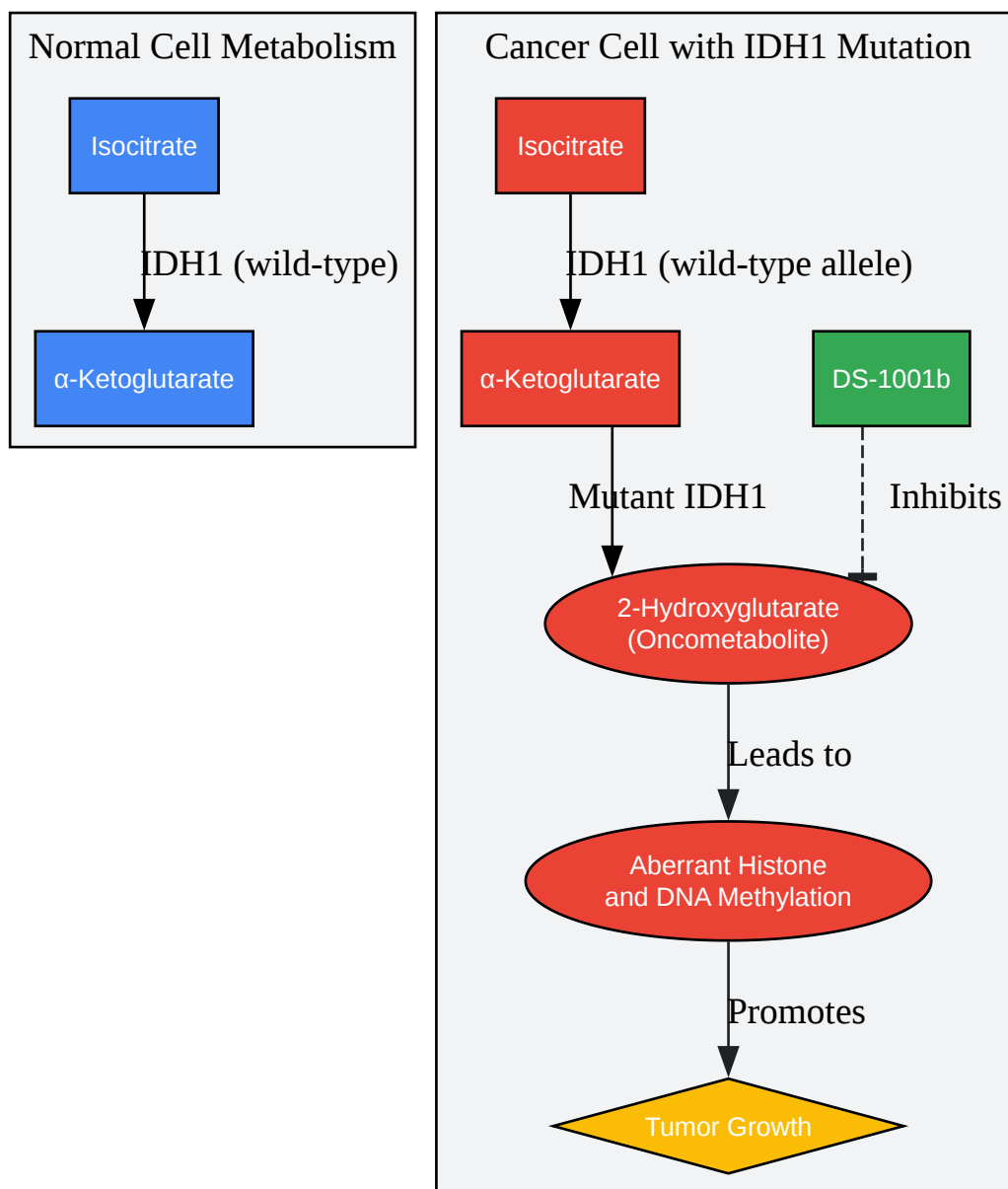
- 10 mM **DS-1001b** stock solution in DMSO
- Appropriate cell culture medium (e.g., RPMI-1640 supplemented with 10% fetal bovine serum and 1% penicillin/streptomycin)[\[8\]](#)
- Sterile tubes for dilution
- Calibrated pipettes

Procedure:

- Determine the final desired concentrations:
 - **DS-1001b** has been shown to be effective in the nanomolar to low micromolar range in various cell lines. For example, GI50 values for some chondrosarcoma cell lines are reported to be around 77-81 nM.[\[2\]](#)
- Serial Dilution:
 - Perform serial dilutions of the 10 mM stock solution in cell culture medium to achieve the desired final concentrations.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Example Dilution for a 10 μ M Final Concentration:
 - To prepare 1 mL of a 10 μ M working solution, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium. This results in a final DMSO concentration of 0.1%.
- Treatment of Cells:
 - Add the appropriate volume of the working solution to your cell culture plates to achieve the desired final concentration. For example, add 100 μ L of a 10X working solution to 900 μ L of medium in a well.

Visualizations

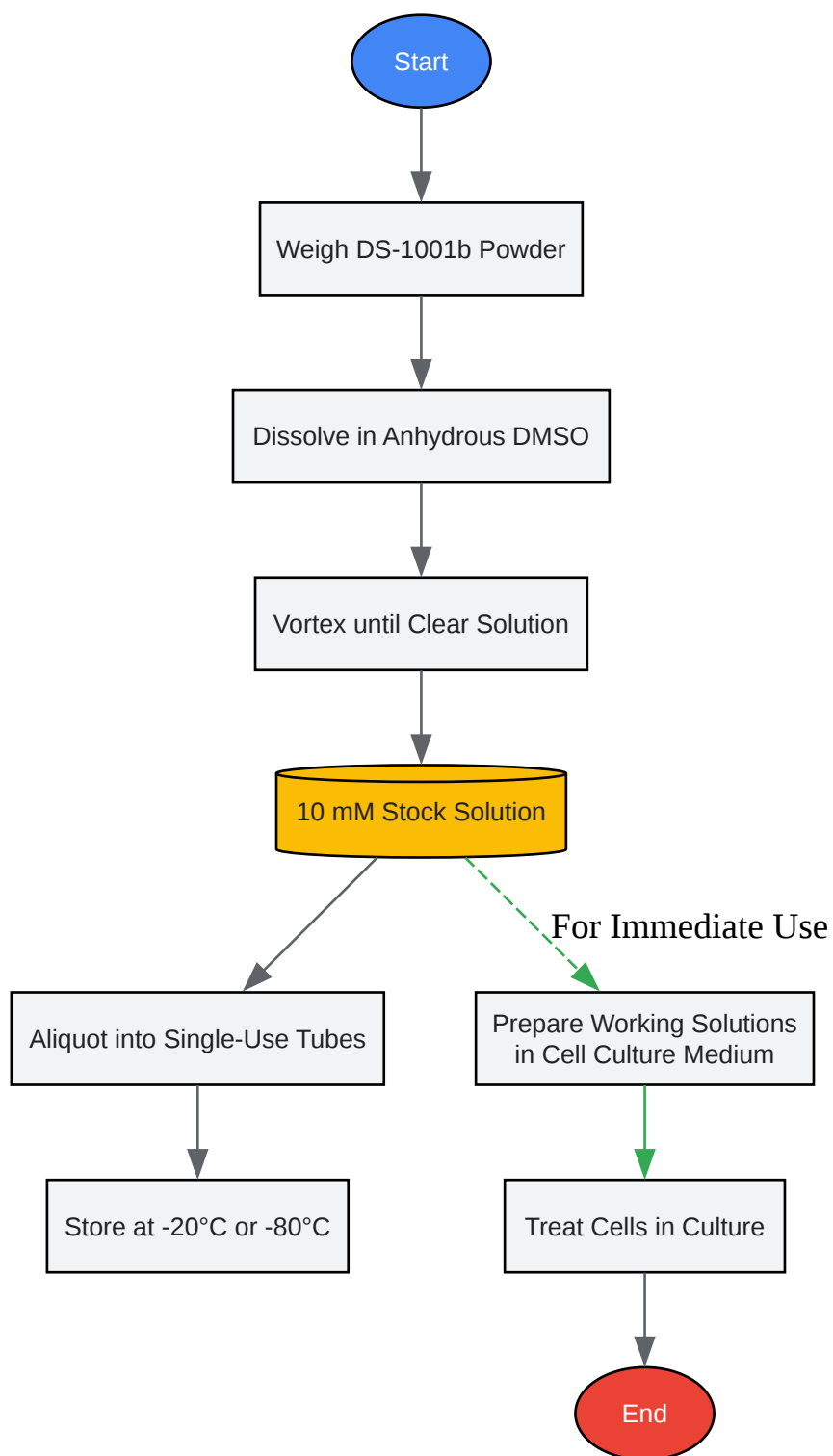
Signaling Pathway of Mutant IDH1 Inhibition by DS-1001b



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Caption: Mechanism of action of **DS-1001b** in cancer cells with mutant IDH1.

Experimental Workflow for DS-1001b Solution Preparation



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Caption: Workflow for preparing **DS-1001b** solutions for in vitro experiments.

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